

Protocols for safe handling and storage of 2,4-Heptadienal

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Compound of Interest

Compound Name: 2,4-Heptadienal

Cat. No.: B1582088

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Application Notes and Protocols for 2,4-Heptadienal

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **2,4-Heptadienal** (CAS No: 4313-03-5), an unsaturated aldehyde utilized in organic synthesis, flavor and fragrance development, and potentially in the synthesis of pharmaceutical compounds.[1] Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the compound.

Section 1: Chemical and Physical Properties

2,4-Heptadienal is a combustible, colorless to pale yellow liquid with a distinct fatty or green aroma.[2][3] It is characterized by a conjugated diene structure, which contributes to its reactivity.[2]

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O	[2][4]
Molecular Weight	110.15 g/mol	[3][5]
Appearance	Yellow, clear liquid	[6]
Odor	Fatty, green aroma	[3]
Boiling Point	84-84.5 °C	
Flash Point	62 °C (143.6 °F) - closed cup	
Density	0.881 g/mL at 25 °C	
Solubility	Insoluble in water; Soluble in fixed oils and organic solvents like ethanol and ether.	[2][3]
Vapor Pressure	Not available	[7]
Autoignition Temperature	Not available	[7]

Section 2: Hazard Identification and Safety Precautions

2,4-Heptadienal is classified as a hazardous substance.[7] It is harmful if swallowed, toxic in contact with skin, and causes skin and serious eye irritation.[3][5][8]

GHS Hazard Statements:

- H302: Harmful if swallowed[3][5][8]
- H311: Toxic in contact with skin[3][5][8]
- H315: Causes skin irritation[3][5][8]
- H319: Causes serious eye irritation[8]
- H227: Combustible liquid[5]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[8]
- P270: Do not eat, drink or smoke when using this product.[8]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[5][8]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/ physician if you feel unwell.[9]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[8]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- P405: Store locked up.[8]
- P501: Dispose of contents/ container to an approved waste disposal plant.[8]

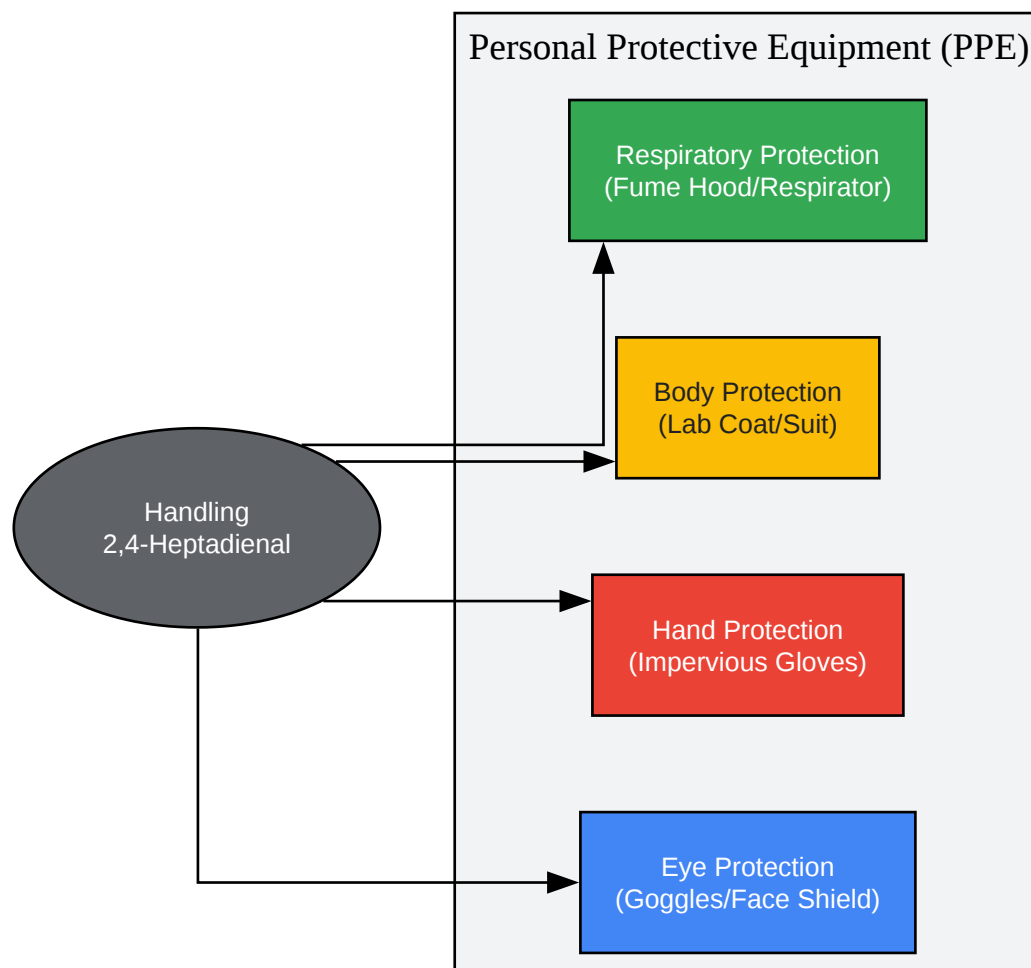
Section 3: Experimental Protocols

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted before handling **2,4-Heptadienal** to determine the necessary PPE. The following provides a general guideline:

- Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be required in situations with a higher risk of splashing.[5][6]
- Hand Protection: Wear impervious chemical-resistant gloves (e.g., Neoprene, PVC).[7] Gloves must be inspected before use and replaced if contaminated or damaged. After use, hands should be thoroughly washed and dried.[7]
- Skin and Body Protection: Wear appropriate protective clothing, such as a lab coat or a complete suit protecting against chemicals, to prevent skin exposure.[5][6]

- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[6] If the risk of inhalation is high, a full-face respirator with appropriate cartridges (e.g., type ABEK) should be used.[5]



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Caption: Required Personal Protective Equipment for handling **2,4-Heptadienal**.

Safe Handling Protocol

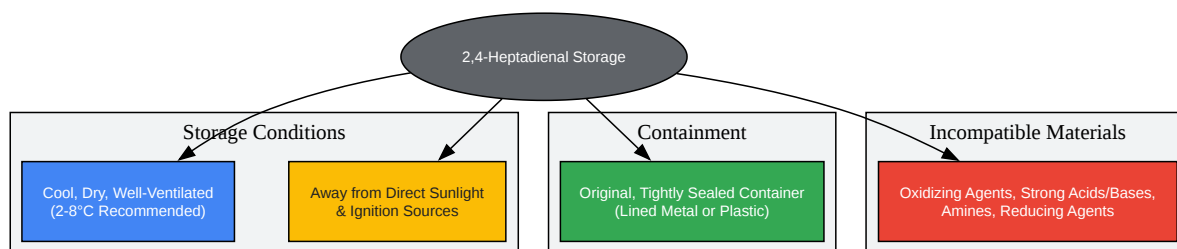
- Work Area Preparation: Ensure the work area is clean, uncluttered, and located within a certified chemical fume hood.[6] An eyewash station and safety shower must be readily accessible.[6]
- Chemical Dispensing:

- Avoid all personal contact, including inhalation.[7]
- Use non-sparking tools to prevent ignition.[8]
- Ground and bond containers when transferring material to prevent electrostatic discharge.
[5]
- Keep the container tightly closed when not in use.[6]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[6]
 - Decontaminate all equipment and the work area.
 - Remove and launder contaminated clothing before reuse.[8]

Storage Protocol

Proper storage is crucial to maintain the stability and integrity of **2,4-Heptadienal**.

- Storage Conditions: Store in a cool, dry, and well-ventilated place, away from direct sunlight and sources of ignition.[6][10] Refrigerated storage (2-8°C) is recommended.
- Container: Keep in the original, tightly sealed container.[7] Suitable containers include lined metal cans or plastic pails.[7]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, amines, and strong reducing agents, as this may result in ignition or the generation of flammable and/or toxic gases.[7]



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Caption: Key considerations for the safe storage of **2,4-Heptadienal**.

Section 4: Emergency Procedures

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8][11]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[6][8]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention.[6][8]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[8]

Accidental Release Measures

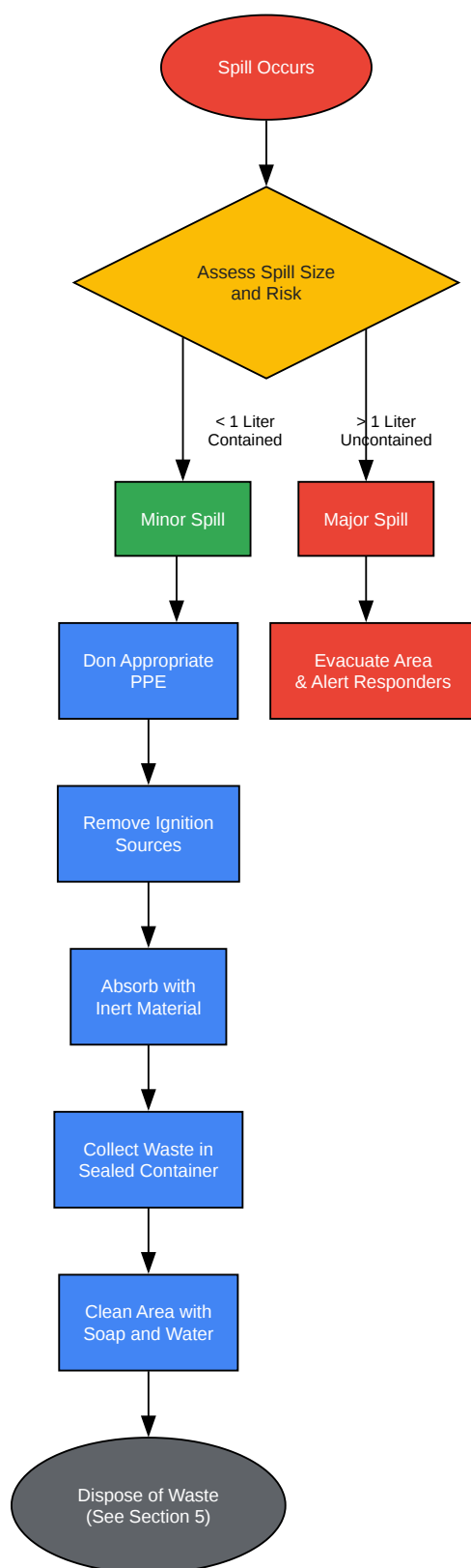
For minor spills:

- Remove all sources of ignition.[7]
- Ensure adequate ventilation.

- Wear appropriate PPE.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[6]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[8]
- Clean the spill area thoroughly with soap and water.[12]

For major spills:

- Evacuate the area and move upwind.[7]
- Alert emergency responders and inform them of the nature and location of the hazard.[7]
- Prevent the spill from entering drains or waterways.[8]
- Only trained personnel with appropriate PPE should attempt to control the spill.



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Caption: Workflow for responding to a **2,4-Heptadienal** spill.

Section 5: Waste Disposal

Dispose of **2,4-Heptadienal** and its containers as hazardous waste.[7] All waste must be handled in accordance with local, state, and federal regulations.[7] Contact a licensed professional waste disposal service to dispose of this material.[5] Do not allow the chemical to enter drains.[8] Contaminated packaging should be disposed of as unused product.[5]

Section 6: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8] Water may be ineffective and could scatter and spread the fire.[11]
- Specific Hazards: Combustible liquid.[7] Combustion may produce carbon monoxide and carbon dioxide.[11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[8] Use a water spray to cool unopened containers.[5]

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